

# Personal protective equipment for handling Bms 180742

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bms 180742

Cat. No.: B1667161

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## Essential Safety and Handling Guide for Bms 180742

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Bms 180742**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **Bms 180742** is not readily available, the following hazard classification is based on a similar compound, BMS 182874, and general knowledge of potent pharmaceutical compounds.<sup>[1]</sup> Users should handle **Bms 180742** with the assumption that it is a potent and hazardous substance.

GHS Classification (Assumed)<sup>[1]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	Harmful if swallowed.
Acute Aquatic Toxicity	1	Very toxic to aquatic life.
Chronic Aquatic Toxicity	1	Very toxic to aquatic life with long lasting effects.

## Potential Health Effects:

- Eye Contact: May cause serious eye irritation.[2][3]
- Skin Contact: May cause skin irritation. Prolonged or repeated exposure may lead to skin dryness or cracking.[2][3]
- Inhalation: May cause respiratory tract irritation.[3]
- Ingestion: Harmful if swallowed.[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Bms 180742** to minimize exposure to hazardous materials.[4]

Required PPE for Handling **Bms 180742**

PPE Category	Item	Specifications
Hand Protection	Gloves	Double-gloving with nitrile or neoprene gloves is recommended.[5]
Eye Protection	Safety Glasses/Goggles	Chemical splash goggles or safety glasses with side shields.[5][6]
Body Protection	Lab Coat	A fully buttoned, fluid-resistant lab coat.[4]
Respiratory Protection	Respirator	An appropriate respirator should be used when handling the powder form or when there is a risk of aerosol generation. [1][6]
Foot Protection	Closed-toe Shoes	Impermeable, closed-toe shoes must be worn at all times in the laboratory.[4]

## Experimental Workflow and Handling Procedures

A systematic approach to handling **Bms 180742** is crucial for safety and experimental integrity. The following workflow outlines the key steps from material receipt to disposal.



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**Caption:** Experimental workflow for handling **Bms 180742**.

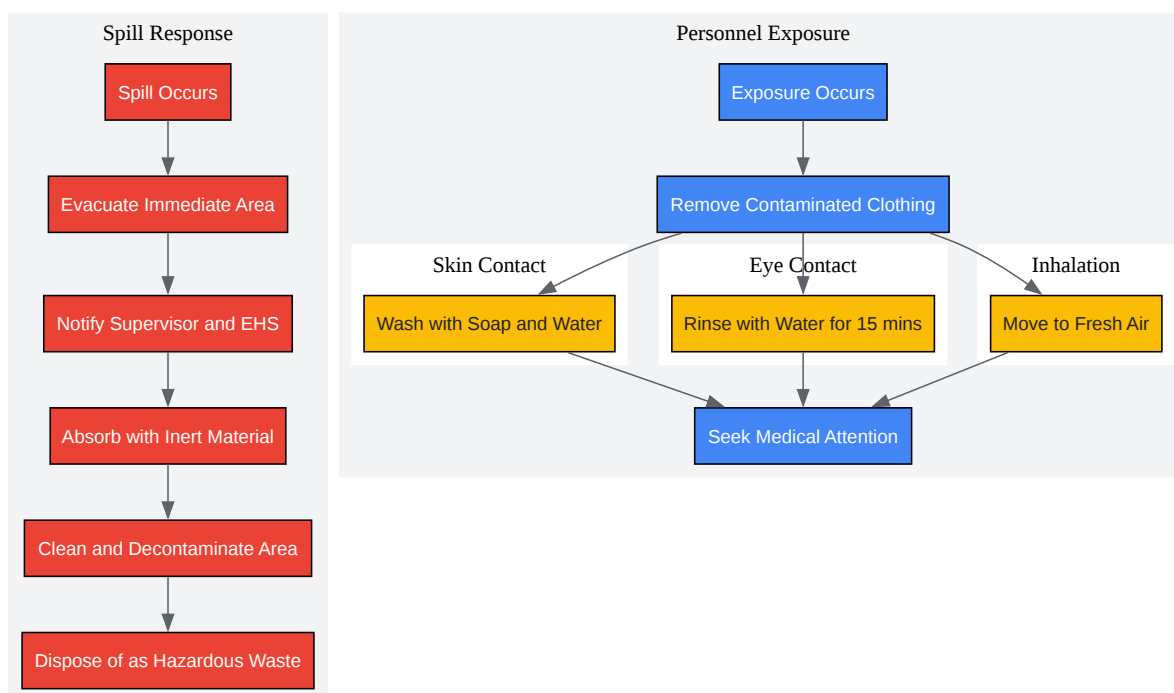
### Step-by-Step Handling Protocol:

- **Receiving and Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store the compound in a tightly sealed container in a cool, well-ventilated area, away from incompatible materials such as strong acids, bases, and oxidizing agents.<sup>[1]</sup> Recommended storage temperatures are -20°C for powder or -80°C in solvent.<sup>[1]</sup>
- **Preparation:** Before handling, ensure all necessary PPE is donned correctly.<sup>[4]</sup>
- **Weighing and Aliquoting:** Handle the solid form of **Bms 180742** in a chemical fume hood or other ventilated enclosure to avoid inhalation of dust.
- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Experimentation:** Conduct all experimental procedures involving **Bms 180742** within a designated and clearly marked area.
- **Decontamination:** After use, decontaminate all surfaces and equipment with an appropriate cleaning agent.

- Waste Segregation: All waste contaminated with **Bms 180742**, including disposable PPE, must be segregated into a designated, labeled hazardous waste container.

## Emergency Procedures: Spill and Exposure Response

Immediate and appropriate action is critical in the event of a spill or personnel exposure.



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**Caption:** Emergency response plan for spills and exposure.

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)
- Skin Contact: In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. [\[2\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)
- Ingestion: If swallowed, wash out mouth with water provided person is conscious. Call a physician. Do not induce vomiting.[\[2\]](#)

## Disposal Plan

All waste containing **Bms 180742** must be treated as hazardous waste.

#### Waste Disposal Guidelines

Waste Type	Disposal Procedure
Unused Material	Dispose of in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.
Contaminated Labware	Disposable labware should be placed in a designated hazardous waste container. Reusable labware must be decontaminated before washing.
Contaminated PPE	All used PPE (gloves, lab coats, etc.) must be disposed of as hazardous waste.
Aqueous Solutions	Collect in a designated aqueous hazardous waste container.
Organic Solutions	Collect in a designated organic hazardous waste container.

Dispose of contents and container to an approved waste disposal plant.[1]

By adhering to these safety protocols, researchers can minimize the risks associated with handling the potent compound **Bms 180742** and ensure a safe and productive research environment.

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Address: 3281 E Guasti Rd  
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